

# An In-depth Technical Guide to the Safe Handling of 1,8-Nonadiyne

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## Compound of Interest

Compound Name: 1,8-Nonadiyne

Cat. No.: B1581614

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **1,8-Nonadiyne**, a versatile building block in organic synthesis.

## Physicochemical Properties

**1,8-Nonadiyne** is a linear alkyne with two terminal triple bonds, making it a valuable precursor in the synthesis of more complex molecules.<sup>[1]</sup> It is a colorless to yellow, clear liquid under standard conditions.<sup>[2][3]</sup>

Property	Value	Source
Molecular Formula	C9H12	[4]
Molecular Weight	120.19 g/mol	[4]
Appearance	Colorless to Yellow clear liquid	[2]
Melting Point	-21 °C / -5.8 °F	[3][5]
Boiling Point	55 - 55.4 °C / 131 - 131.7 °F @ 13 mmHg	[5]
Flash Point	41 °C / 105.8 °F	[5]
Density	0.799 g/mL at 25 °C	[3]
Vapor Density	4.1	[5]
Solubility	Not miscible or difficult to mix in water	[6]
Refractive Index	n <sub>20/D</sub> 1.449	[3]

## Hazard Identification and Classification

**1,8-Nonadiyne** is classified as a flammable liquid and poses several health hazards.[4][5]

Hazard Class	Category	GHS Code	Description
Flammable liquids	3	H226	Flammable liquid and vapor[2][4]
Skin corrosion/irritation	2	H315	Causes skin irritation[4]
Serious eye damage/eye irritation	2	H319	Causes serious eye irritation[4]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335	May cause respiratory irritation[4]
Aspiration hazard	H304	May be fatal if swallowed and enters airways[2]	

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **1,8-Nonadiyne**.

## Personal Protective Equipment (PPE)

When handling **1,8-Nonadiyne**, appropriate personal protective equipment must be worn. This includes:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[2]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[2]
- Respiratory Protection: Use in a well-ventilated area or under a fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]

- Use explosion-proof electrical, ventilating, and lighting equipment.[2][5]
- Ground and bond containers and receiving equipment to prevent static discharge.[2][5]

## Handling Procedures

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][5]
- Use only non-sparking tools.[2][5]
- Take precautionary measures against static discharge.[2][5]
- Avoid contact with skin and eyes.[5]
- Avoid inhalation of vapor or mist.[5]
- Wash hands thoroughly after handling.[2]

## Storage Conditions

- Store in a tightly closed container in a dry and well-ventilated place.[2][5]
- Keep cool.[2][5]
- Store in a flammables area.[5]
- Store locked up.[2]
- Recommended storage temperature is 2-8°C.[3]

## First-Aid Measures

In case of exposure to **1,8-Nonadiyne**, immediate medical attention is necessary.

Exposure Route	First-Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Ingestion	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[2]  
Water mist may be used to cool closed containers.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Accidental Release Measures

- Personal Precautions: Remove all sources of ignition. Ensure adequate ventilation. Use personal protective equipment.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.

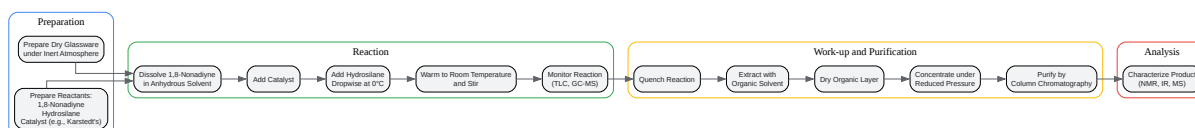
- Methods for Containment and Cleaning Up: Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust). Dispose of contaminated material as waste according to regulations.

## Stability and Reactivity

- Reactivity: No data available.[7]
- Chemical Stability: Stable under normal conditions.[5]
- Conditions to Avoid: Heat, flames, and sparks.[5]
- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: No data available.[7]
- Hazardous Polymerization: Hazardous polymerization does not occur.[5]

## Experimental Protocols

While detailed experimental protocols for specific reactions involving **1,8-Nonadiyne** are proprietary and depend on the specific research context, the following provides a general workflow for a typical hydrosilylation reaction, a common application of this compound.[3]



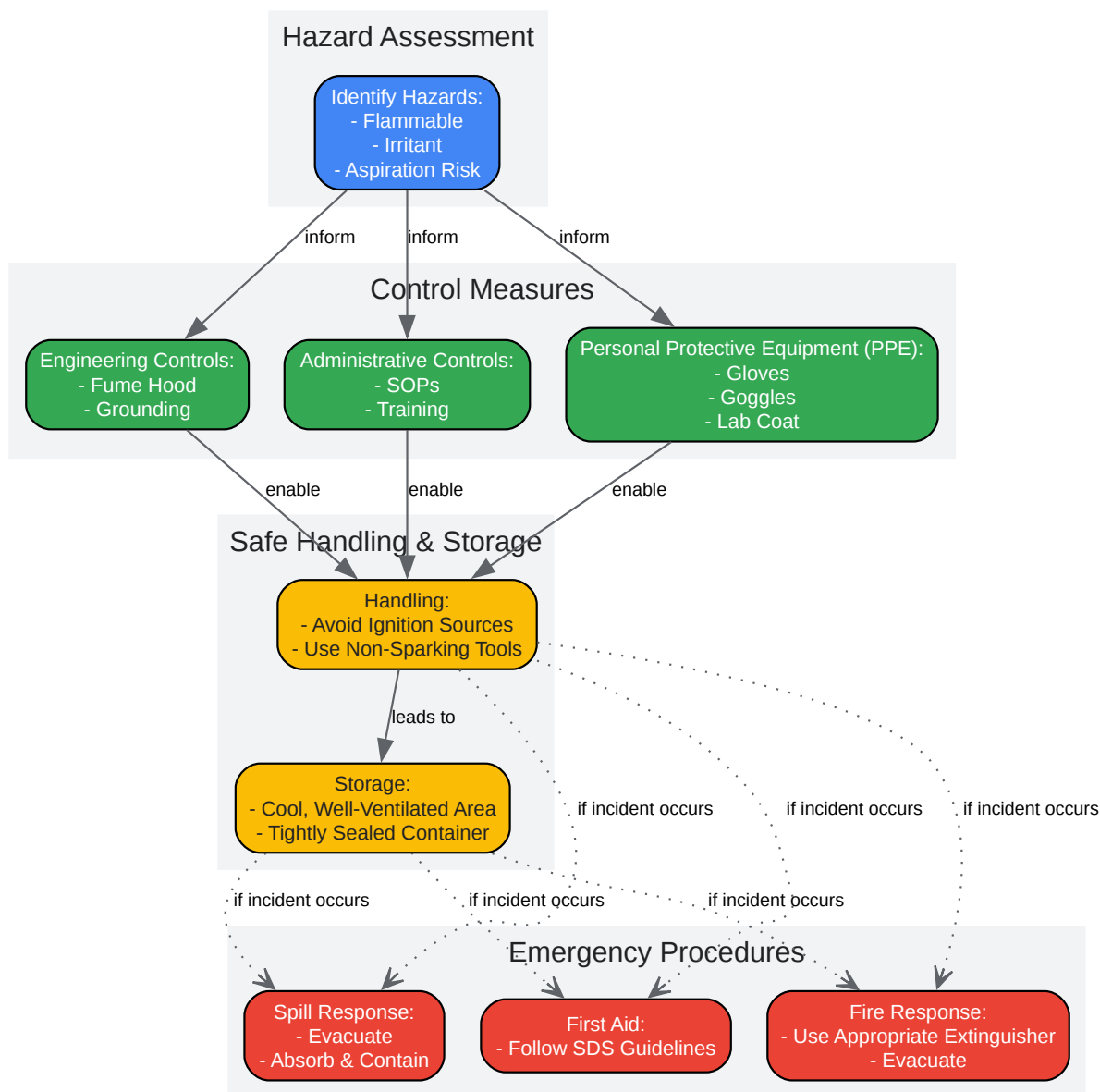
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*General workflow for a hydrosilylation reaction involving **1,8-Nonadiyne**.*

## Logical Relationship of Handling Precautions

The following diagram illustrates the logical flow of precautions when working with **1,8-Nonadiyne**, from initial assessment to emergency response.

## Safe Handling Logic for 1,8-Nonadiyne

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*Logical relationship of handling precautions for 1,8-Nonadiyne.*



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